

# 2,3-Dichloropyrazine: A Technical Guide for Chemical and Pharmaceutical Development

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## Compound of Interest

Compound Name: **2,3-Dichloropyrazine**

Cat. No.: **B116531**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Dichloropyrazine** (CAS No: 4858-85-9), a pivotal heterocyclic intermediate in the synthesis of a wide array of pharmaceutical and agrochemical compounds. This document outlines its chemical and physical properties, details relevant experimental protocols for its synthesis and analysis, and discusses its applications in medicinal chemistry.

## Core Properties of 2,3-Dichloropyrazine

**2,3-Dichloropyrazine** is a halogenated heterocyclic organic compound characterized by a pyrazine ring substituted with two chlorine atoms at the 2 and 3 positions.<sup>[1]</sup> This unique structure imparts valuable reactivity, making it a versatile building block in organic synthesis.<sup>[2]</sup> <sup>[3]</sup>

## Physicochemical and Identification Data

The fundamental properties of **2,3-Dichloropyrazine** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	4858-85-9	<a href="#">[4]</a>
Molecular Formula	C <sub>4</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>2</sub>	<a href="#">[4]</a>
Molecular Weight	148.98 g/mol	<a href="#">[4]</a>
Appearance	White or colorless to light yellow powder, lump, or clear liquid	<a href="#">[1]</a>
Melting Point	29 °C	<a href="#">[1]</a>
Boiling Point	175 °C	<a href="#">[1]</a>
Density	1.43 g/mL at 25 °C	<a href="#">[1]</a>
Solubility	Soluble in organic solvents like ethanol and acetone; sparingly soluble in water.	<a href="#">[1]</a>
EINECS Number	225-460-1	<a href="#">[4]</a>
InChIKey	MLCNOCRGSSBCAGH-UHFFFAOYSA-N	<a href="#">[4]</a>
SMILES	c1cnc(c(n1)Cl)Cl	<a href="#">[4]</a>

## Safety and Hazard Information

As a chemical intermediate, **2,3-Dichloropyrazine** requires careful handling. The GHS hazard classifications are as follows:

Hazard Statement	Description	Reference(s)
H315	Causes skin irritation	<a href="#">[5]</a>
H319	Causes serious eye irritation	<a href="#">[5]</a>
H335	May cause respiratory irritation	<a href="#">[5]</a>
Signal Word	Warning	<a href="#">[5]</a>

Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound.[\[4\]](#)

## Applications in Synthesis

**2,3-Dichloropyrazine** is a highly valued intermediate due to its reactive chlorine atoms, which are susceptible to nucleophilic substitution.[\[3\]](#) This reactivity allows for the introduction of various functional groups, making it a key precursor for more complex molecules.[\[2\]](#)

Its primary applications are in the pharmaceutical and agrochemical industries.[\[2\]](#) In medicinal chemistry, it serves as a scaffold for the development of:

- Antimicrobial agents[\[6\]](#)
- Anti-inflammatory drugs[\[1\]](#)
- Antidepressants[\[6\]](#)

Derivatives of **2,3-Dichloropyrazine** have shown potential as potent enzyme inhibitors, crucial for treating various diseases. The compound is also used in the synthesis of pesticides and herbicides.

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2,3-Dichloropyrazine** are critical for its effective use in research and development.

### Synthesis of 2,3-Dichloropyrazine

A common method for synthesizing **2,3-Dichloropyrazine** involves the chlorination of a pyrazine precursor. One detailed protocol involves a two-step process starting from piperazine.[\[7\]](#)

Step 1: Synthesis of N,N'-bis-chlorocarbonyl-piperazine[\[7\]](#)

- Dissolve 71.2 g of phosgene in 1000 mL of cold dichloromethane.

- Prepare two separate aqueous solutions: 60 g of sodium carbonate in 450 mL of water, and 33 g of piperazine hexahydrate in 150 mL of water.
- Add the two aqueous solutions dropwise to the phosgene solution over one hour, maintaining the temperature between -5 and 0 °C.
- Stir the mixture for an additional hour at the same temperature, then warm to 10 °C.
- Separate the organic layer, wash it with water, and evaporate to dryness to yield a white crystalline product.

#### Step 2: Chlorination to **2,3-Dichloropyrazine**<sup>[7]</sup>

- React the N,N'-bis-chlorocarbonyl-piperazine from Step 1 with chlorine gas.
- Conduct the reaction at a temperature of 150 to 170 °C for 9 to 15 hours.
- Use a catalytic amount (0.05 to 0.5% by weight) of a trivalent metal chloride such as aluminum chloride, ferric chloride, or antimony chloride.
- The resulting product is **2,3-Dichloropyrazine**.

Another synthetic route involves the reaction of 3-chloropyrazine 1-oxide with phosphorus oxychloride.<sup>[8]</sup>

- Slowly add 2.2 g of 3-chloropyrazine 1-oxide to 10 mL of phosphorus oxychloride at 60 °C.
- Heat the mixture at reflux for 60 minutes after the addition is complete.
- Cool the mixture and pour it into ice containing 5 g of solid sodium acetate.
- Stir until the ice melts and then extract the product with dichloromethane.
- Combine the organic extracts, wash with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over sodium sulfate and evaporate the solvent.

- Purify the residue by column chromatography (eluting with ethyl acetate:hexane, 1:20) to afford the final product.

## Analytical Methods

The purity and identity of **2,3-Dichloropyrazine** and its derivatives are typically confirmed using standard analytical techniques.

High-Performance Liquid Chromatography (HPLC):[\[9\]](#)

- Column: Reversed-phase C18
- Mobile Phase: A gradient of water and acetonitrile (or methanol).
- Detection: UV detector. Impurities will generally have different retention times from the main product.

Gas Chromatography-Mass Spectrometry (GC-MS):[\[9\]](#)

- Carrier Gas: Helium
- Oven Program: Start at 100 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C and hold for 5 minutes.
- Detection: Mass spectrometer to identify the mass-to-charge ratio (m/z) of the compound and any impurities.

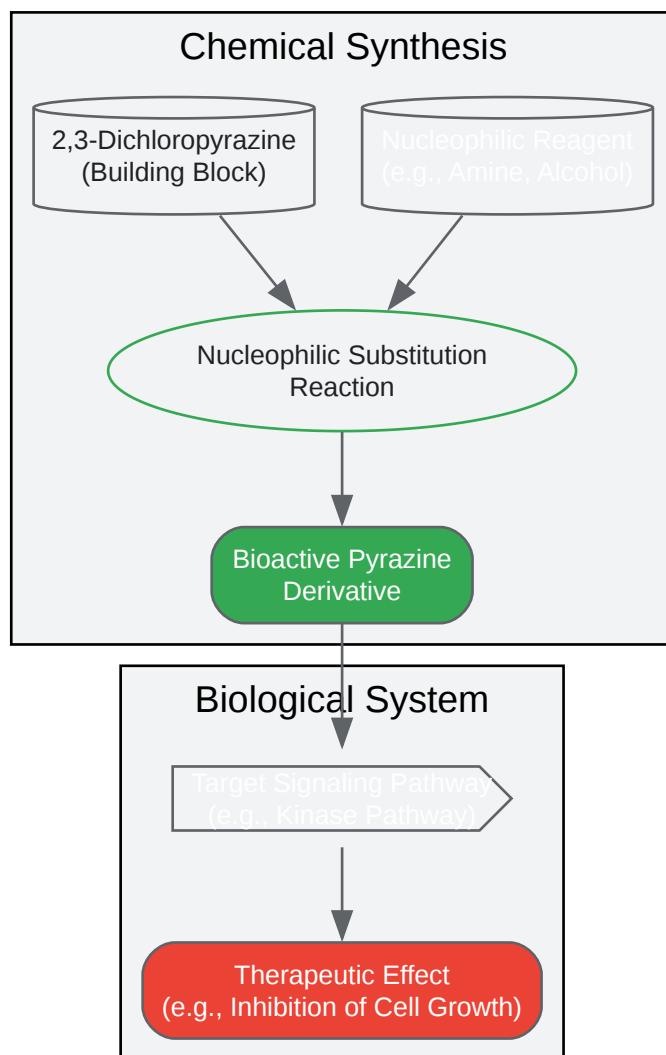
Nuclear Magnetic Resonance (NMR) Spectroscopy:[\[9\]](#)

- $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the molecular structure. The  $^1\text{H}$  NMR spectrum of **2,3-Dichloropyrazine** in  $\text{CDCl}_3$  shows a singlet at 8.32 ppm for the two equivalent protons.[\[8\]](#)

## Logical and Experimental Workflows

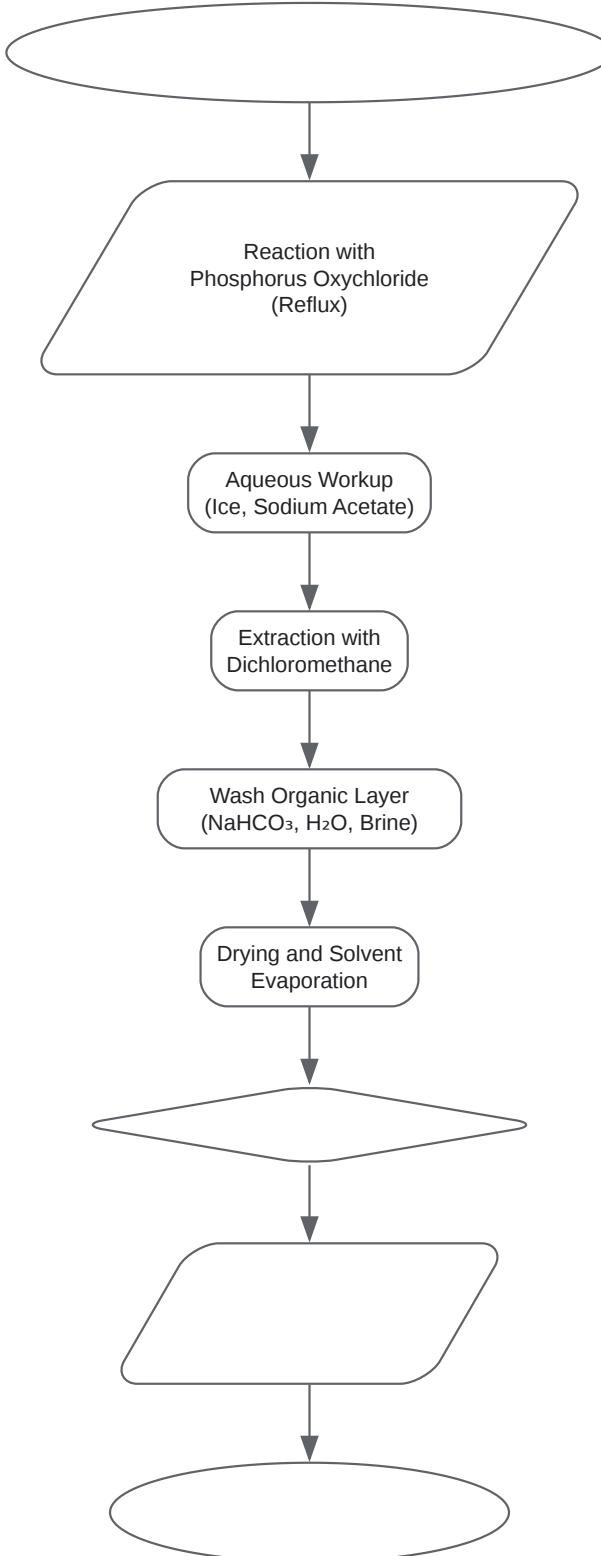
Visualizing the role and synthesis of **2,3-Dichloropyrazine** can aid in understanding its utility.

## Logical Flow: Role of 2,3-Dichloropyrazine in Drug Development

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Caption: Role of **2,3-Dichloropyrazine** as an intermediate in drug development.

## Workflow: Synthesis and Purification of 2,3-Dichloropyrazine

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Caption: General workflow for the synthesis and purification of **2,3-Dichloropyrazine**.

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